

Application Notes and Protocols for BAY-985

Cell Proliferation Assay

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Compound of Interest

Compound Name: BAY-985
CAS No.: 2409479-29-2
Cat. No.: B605962

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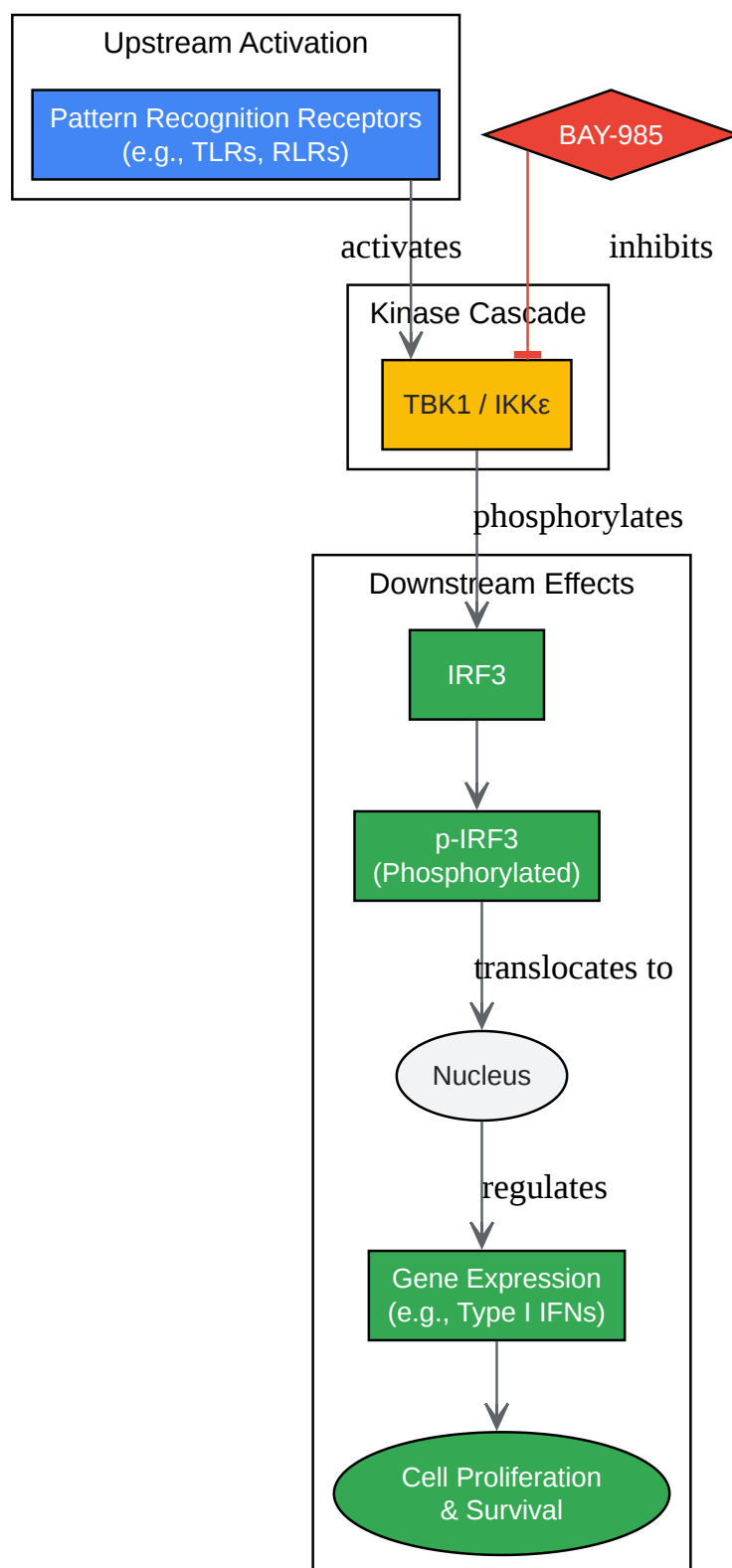
These application notes provide a detailed protocol for assessing the anti-proliferative effects of **BAY-985**, a potent and selective dual inhibitor of TBK1 and IKK ϵ , on cancer cell lines.

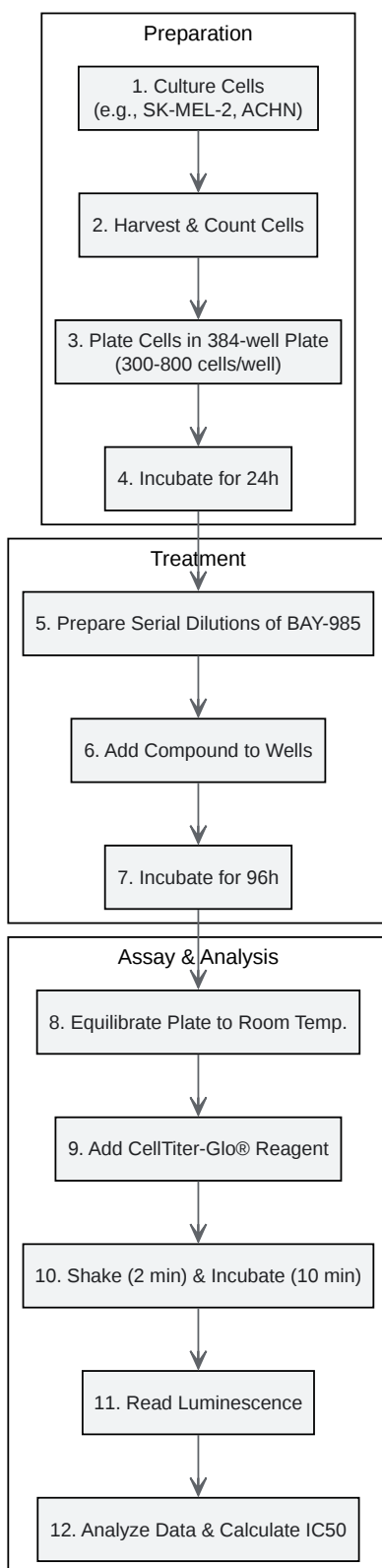
Introduction

BAY-985 is a small molecule inhibitor that targets TANK-binding kinase 1 (TBK1) and I-kappa-B kinase epsilon (IKK ϵ), which are noncanonical members of the inhibitor of nuclear factor κ B (I κ B) kinase family.[1][2] These kinases are implicated in various cellular processes, including inflammatory responses and cell survival.[1][2] By inhibiting TBK1 and IKK ϵ , **BAY-985** can block the phosphorylation of downstream targets like interferon regulatory factor 3 (IRF3) and impact cell proliferation, particularly in cancer cells that are dependent on these signaling pathways.[1][3] This document outlines a detailed methodology for quantifying the anti-proliferative activity of **BAY-985** using a common luminescence-based cell viability assay.

Mechanism of Action

BAY-985 functions as an ATP-competitive inhibitor of TBK1 and IKK ϵ .^[4] The inhibition of these kinases disrupts the signaling cascade that leads to the activation of transcription factors, such as IRF3, which are involved in the expression of genes crucial for cell proliferation and survival in certain cancer types.^[1]^[3] The resulting anti-proliferative effect is cell-line dependent, with notable efficacy observed in melanoma and other cancer cell lines.^[4]^[5]





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